

# Digallium Tetrachloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Gallium (II) chloride

Cat. No.: B1143692

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## Introduction

Digallium tetrachloride, with the molecular formula  $\text{Ga}_2\text{Cl}_4$ , is a noteworthy inorganic compound characterized by its mixed-valence state, containing gallium in both +1 and +3 oxidation states. [1] Its solid-state structure is more accurately represented as gallium(I) tetrachlorogallate(III),  $\text{Ga}^+[\text{GaCl}_4]^-$ . This technical guide provides an in-depth overview of digallium tetrachloride, including its chemical and physical properties, a detailed synthesis protocol, and a structural diagram.

## Chemical and Physical Properties

Digallium tetrachloride is a white, crystalline solid under standard conditions.[1] It is a diamagnetic material that is sensitive to air and moisture. Key quantitative data for this compound are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	Ga <sub>2</sub> Cl <sub>4</sub>
Molecular Weight	281.257 g/mol
Appearance	White crystalline solid[1]
Melting Point	172 °C[1]
Boiling Point	535 °C[1]
Density	2.740 g/cm <sup>3</sup> [1]
CAS Number	24597-12-4[1]

## Synthesis of Digallium Tetrachloride

Digallium tetrachloride can be synthesized through the comproportionation reaction of gallium metal and gallium(III) chloride. A high-yield synthesis can also be achieved via the thermal decomposition of dichlorogallane.[2]

## Experimental Protocol: Synthesis from Gallium and Gallium(III) Chloride

This protocol describes the synthesis of digallium tetrachloride by heating gallium metal with gallium(III) chloride.

Materials:

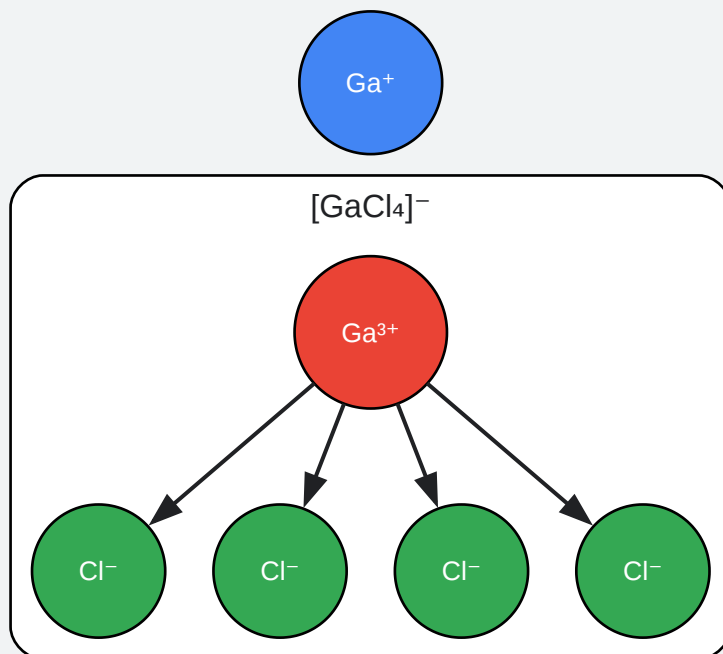
- Gallium metal (Ga)
- Gallium(III) chloride (GaCl<sub>3</sub>)
- Schlenk flask or a similar reaction vessel suitable for air-sensitive techniques
- Heating mantle
- Inert atmosphere (e.g., argon or nitrogen)

#### Procedure:

- In a clean, dry Schlenk flask under an inert atmosphere, combine a stoichiometric ratio of gallium metal and gallium(III) chloride (2:1 molar ratio of Ga to GaCl<sub>3</sub>).
- Heat the reaction mixture gently with stirring. The reaction proceeds as the gallium metal reacts with the molten gallium(III) chloride.
- Continue heating until all the gallium metal has reacted, and a homogenous melt is formed.
- Cool the reaction mixture slowly to room temperature under an inert atmosphere. The product, digallium tetrachloride, will solidify as a white crystalline mass.
- Due to its moisture sensitivity, the product should be handled and stored under an inert atmosphere.

## Molecular Structure

The solid-state structure of digallium tetrachloride is ionic, consisting of a gallium(I) cation, [Ga]<sup>+</sup>, and a tetrachlorogallate(III) anion, [GaCl<sub>4</sub>]<sup>-</sup>. The [GaCl<sub>4</sub>]<sup>-</sup> anion adopts a tetrahedral geometry.

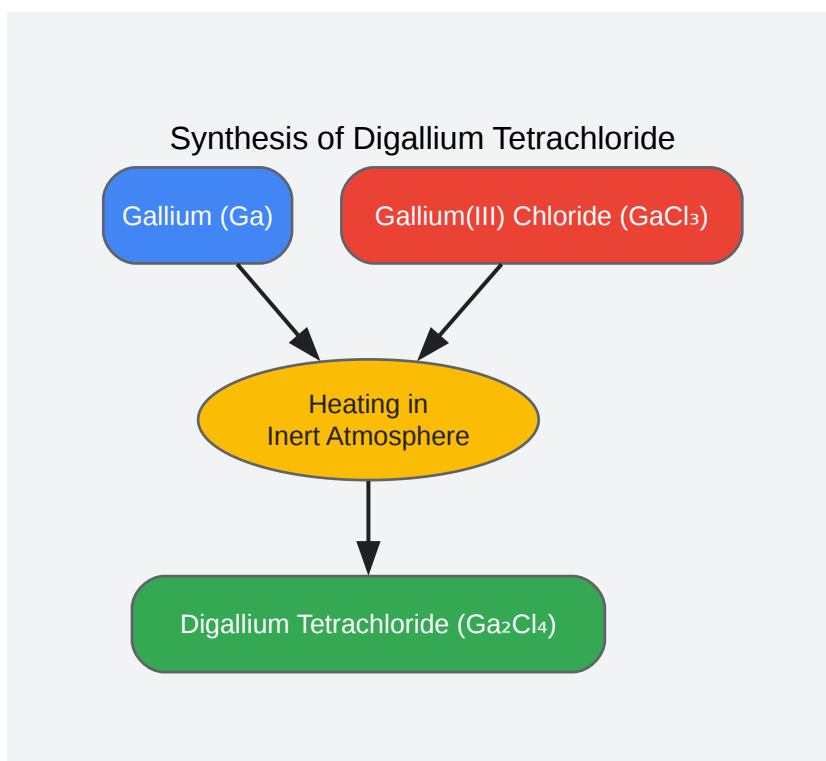
Molecular Structure of  $\text{Ga}[\text{GaCl}_4]$ 

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Caption: Ionic structure of Gallium(I) Tetrachlorogallate(III).

## Logical Relationship of Synthesis

The synthesis of digallium tetrachloride from gallium and gallium trichloride can be represented as a straightforward chemical reaction.



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Caption: Reaction pathway for the synthesis of  $\text{Ga}_2\text{Cl}_4$ .

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## References

- 1. WebElements Periodic Table » Gallium » digallium tetrachloride [winter.group.shef.ac.uk]
- 2. znaturforsch.com [znaturforsch.com]
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